

Application Notes and Protocols for Ethylhexanediol as a Plasticizer

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Compound of Interest

Compound Name: Ethylhexanediol

Cat. No.: B1606304

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This document provides detailed application notes and protocols for the use of 2-ethyl-1,3-hexanediol (EHD) as a plasticizer in polymer formulations. Due to limited direct quantitative data on EHD, performance data for a related derivative, epoxidized 1,6-hexanediol oleate (a modified form of hexanediol, hereafter referred to as EHD derivative), is presented as an illustrative example of the potential effects of this class of compounds.

Introduction

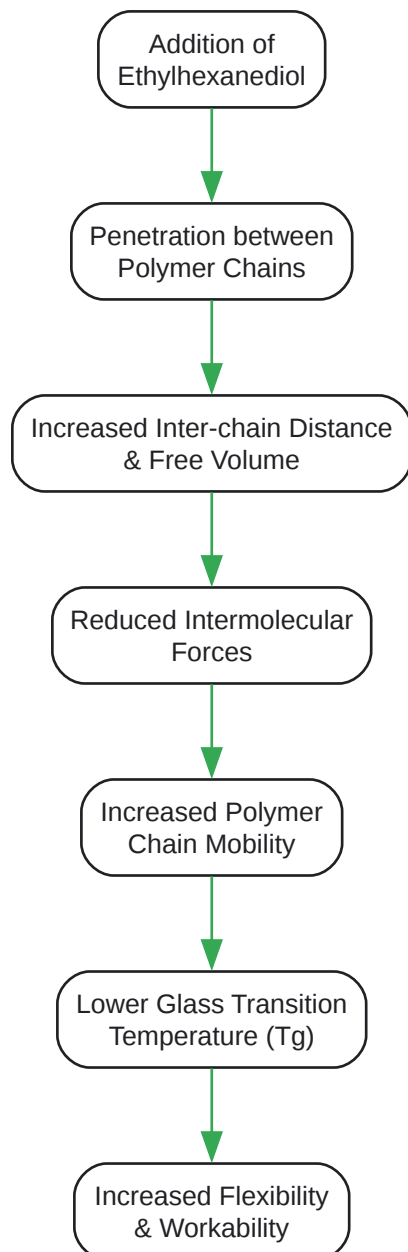
2-Ethyl-1,3-hexanediol is a viscous, colorless liquid that finds application as a solvent and plasticizer in various industries, including plastics and resins.^[1] Plasticizers are additives that increase the flexibility, workability, and durability of a material, primarily by lowering its glass transition temperature (T_g).^{[2][3][4]} The addition of a plasticizer like EHD can significantly alter the mechanical and thermal properties of a polymer.

Mechanism of Action

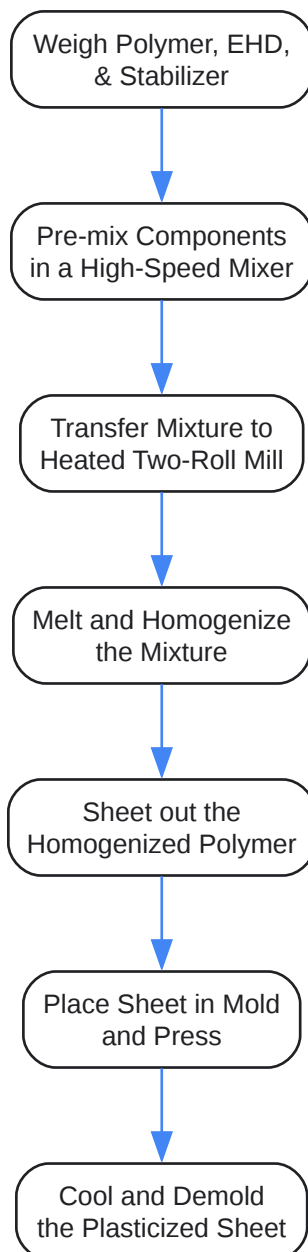
Plasticizers function by inserting themselves between polymer chains, which reduces the intermolecular forces and increases the free volume. This allows the polymer chains to move more freely past one another, resulting in increased flexibility and a lower glass transition temperature. The effectiveness of a plasticizer is dependent on its compatibility with the polymer, its molecular weight, and its chemical structure.

Logical Relationship: Plasticization Mechanism

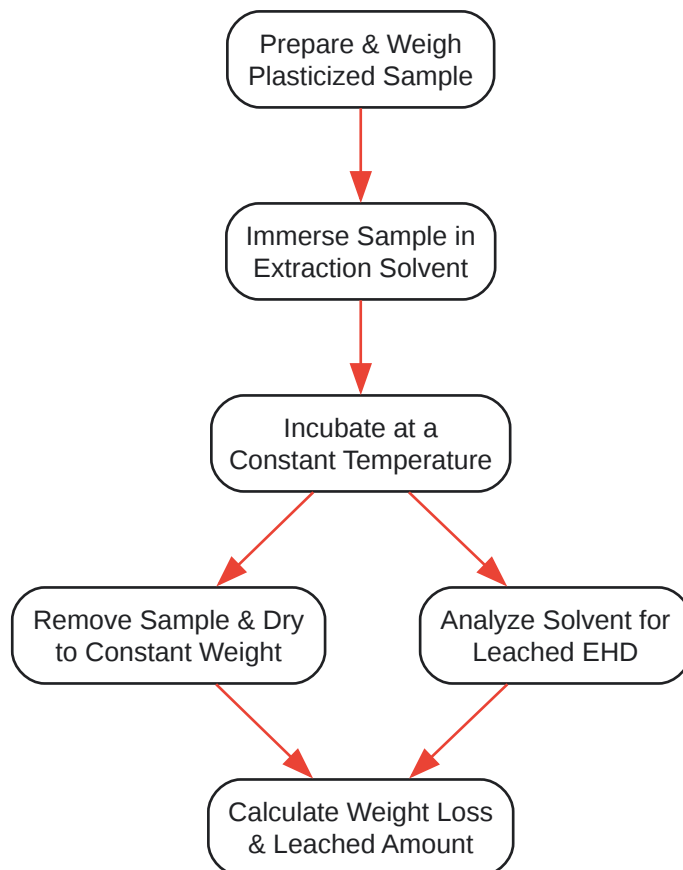
Mechanism of Plasticizer Action



Workflow for Plasticized Sheet Preparation



Workflow for Plasticizer Leaching Test



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References

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